# Spectroscopic Analysis of 2-Chloro-5-methylpyridin-3-amine: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-5-methylpyridin-3-amine* |
| *CAS No.:* | *34552-13-1* |
| *Cat. No.:* | *B1349310* |

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An In-depth Examination of NMR and IR Data for a Key Synthetic Intermediate

## Abstract

This technical guide provides a detailed overview of the spectroscopic data for the compound **2-Chloro-5-methylpyridin-3-amine** (also known as 2-Amino-3-chloro-5-methylpyridine), a significant building block in the development of pharmaceutical and agrochemical compounds. A comprehensive analysis of its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra is presented to facilitate its unambiguous identification and characterization in a research and development setting. This document is intended for researchers, scientists, and professionals in the field of drug development and synthetic chemistry, offering a foundational understanding of the molecule's structural features as revealed by spectroscopic methods.

## Introduction: The Significance of 2-Chloro-5-methylpyridin-3-amine

**2-Chloro-5-methylpyridin-3-amine**, with the Chemical Abstracts Service (CAS) number 31430-41-8, is a substituted pyridine derivative. The unique arrangement of its functional

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groups—an amino group, a chloro group, and a methyl group on the pyridine ring—makes it a versatile intermediate in organic synthesis. The precise characterization of such molecules is paramount to ensure the identity and purity of downstream products, a critical aspect in the rigorous environment of pharmaceutical and agrochemical research. Spectroscopic techniques, particularly NMR and IR spectroscopy, are fundamental tools for this purpose, providing a "fingerprint" of the molecule's structure and bonding. This guide will delve into the expected spectroscopic features of this compound, providing a basis for its identification and quality assessment.

# Molecular Structure and Spectroscopic Correlation

The structural attributes of **2-Chloro-5-methylpyridin-3-amine** are directly correlated with its spectroscopic output. Understanding these relationships is key to interpreting the data accurately.

Diagram 1: Molecular Structure of **2-Chloro-5-methylpyridin-3-amine**

Caption: Chemical structure of **2-Chloro-5-methylpyridin-3-amine**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **2-Chloro-5-methylpyridin-3-amine**, both $^{1}H$ and $^{13}C$ NMR are essential for structural confirmation.

## $^{1}H$ NMR Spectroscopy

The proton NMR spectrum of **2-Chloro-5-methylpyridin-3-amine** is expected to show distinct signals for the aromatic protons, the amine protons, and the methyl protons. The chemical shifts (δ) are influenced by the electronic effects of the substituents on the pyridine ring.

Table 1: Predicted $^{1}H$ NMR Data for **2-Chloro-5-methylpyridin-3-amine**

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| Protons | Predicted Chemical Shift (ppm) | Multiplicity | Integration | Coupling Constants (J) |
|---|---|---|---|---|
| Aromatic-H (on C4) | 7.0 - 7.5 | Doublet | 1H | ~2-3 Hz |
| Aromatic-H (on C6) | 7.5 - 8.0 | Doublet | 1H | ~2-3 Hz |
| $NH_2$ | 4.5 - 5.5 | Broad Singlet | 2H | - |
| $CH_3$ | 2.0 - 2.5 | Singlet | 3H | - |

Rationale behind the Assignments:

- Aromatic Protons: The two aromatic protons are on adjacent carbons and are expected to show doublet splitting due to coupling with each other. The electron-donating amino group and the electron-withdrawing chloro and nitro groups will influence their precise chemical shifts.
- Amine Protons: The protons of the amino group typically appear as a broad singlet, and their chemical shift can be highly variable depending on the solvent and concentration due to hydrogen bonding.
- Methyl Protons: The methyl group protons will appear as a sharp singlet as there are no adjacent protons to couple with.

## $^{13}C$ NMR Spectroscopy

The $^{13}C$ NMR spectrum provides information about the carbon skeleton of the molecule. Each unique carbon atom in **2-Chloro-5-methylpyridin-3-amine** will give rise to a separate signal.

Table 2: Predicted $^{13}C$ NMR Data for **2-Chloro-5-methylpyridin-3-amine**

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| Carbon Atom | Predicted Chemical Shift (ppm) |
|---|---|
| C2 | 140 - 145 |
| C3 | 130 - 135 |
| C4 | 125 - 130 |
| C5 | 135 - 140 |
| C6 | 145 - 150 |
| $CH_3$ | 15 - 20 |

Rationale behind the Assignments:

- The chemical shifts of the pyridine ring carbons are influenced by the attached functional groups. The carbon attached to the nitrogen (C2 and C6) and the carbon attached to the chloro group (C3) are expected to be significantly deshielded.
- The methyl carbon will have a characteristic chemical shift in the aliphatic region of the spectrum.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of the chemical bonds.

Table 3: Predicted IR Absorption Bands for **2-Chloro-5-methylpyridin-3-amine**

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| Functional Group | Wavenumber ($cm^{-1}$) | Intensity | Vibrational Mode |
|---|---|---|---|
| N-H (Amine) | 3300 - 3500 | Medium-Strong | Symmetric & Asymmetric Stretch |
| C-H (Aromatic) | 3000 - 3100 | Medium-Weak | Stretch |
| C-H (Aliphatic) | 2850 - 3000 | Medium-Weak | Stretch |
| C=C, C=N (Aromatic Ring) | 1550 - 1650 | Medium-Strong | Stretch |
| N-H (Amine) | 1500 - 1600 | Medium | Bend |
| C-Cl | 700 - 800 | Strong | Stretch |

Interpretation of the IR Spectrum:

- The presence of the primary amine group will be clearly indicated by the characteristic N-H stretching vibrations in the 3300-3500 $cm^{-1}$ region.
- The aromatic C-H and aliphatic C-H stretching vibrations will be observed around 3000 $cm^{-1}$.
- The stretching vibrations of the C=C and C=N bonds within the pyridine ring will give rise to absorptions in the 1550-1650 $cm^{-1}$ region.
- A strong absorption band in the lower wavenumber region (700-800 $cm^{-1}$) will be indicative of the C-Cl bond.

# Experimental Protocols

The acquisition of high-quality spectroscopic data is crucial for accurate analysis. The following are generalized protocols for obtaining NMR and IR spectra of **2-Chloro-5-methylpyridin-3-amine**.

## NMR Spectroscopy Protocol

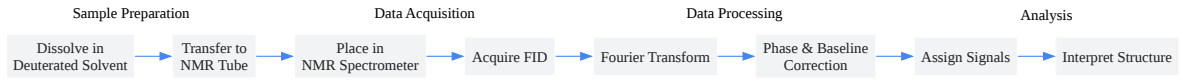
- Sample Preparation: Dissolve 5-10 mg of **2-Chloro-5-methylpyridin-3-amine** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-$d_6$) in a standard 5

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mm NMR tube.

- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- Data Acquisition:
  - For $^{1}H$ NMR, acquire the spectrum using a standard pulse sequence.
  - For $^{13}C$ NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction.
- Analysis: Integrate the signals in the $^{1}H$ NMR spectrum and determine the chemical shifts and coupling constants. Assign the signals in both $^{1}H$ and $^{13}C$ NMR spectra to the corresponding atoms in the molecule.

Diagram 2: General Workflow for NMR Analysis




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Caption: A streamlined workflow for NMR sample preparation and analysis.

# IR Spectroscopy Protocol

- Sample Preparation:
  - Solid (KBr pellet): Mix a small amount of the sample with dry potassium bromide (KBr) powder and press it into a thin, transparent pellet.

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- Solid (ATR): Place a small amount of the solid sample directly on the Attenuated Total Reflectance (ATR) crystal.

- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum in the mid-IR range (typically 4000-400 $cm^{-1}$).
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups in the molecule.

## Conclusion

The spectroscopic data of **2-Chloro-5-methylpyridin-3-amine** provides a detailed structural confirmation of the molecule. The predicted $^{1}H$ NMR, $^{13}C$ NMR, and IR spectra offer a reliable reference for its identification and purity assessment in a laboratory setting. Adherence to standardized experimental protocols is essential for obtaining high-quality, reproducible data, which is a cornerstone of scientific integrity in chemical research and development.

## References

Note: As of the last update, specific peer-reviewed publications detailing the complete spectroscopic characterization of **2-Chloro-5-methylpyridin-3-amine** (CAS 31430-41-8) were not readily available in public databases. The predicted data herein is based on established principles of NMR and IR spectroscopy and data for analogous structures. For definitive, experimentally obtained data, it is recommended to consult commercial supplier documentation or perform an independent analysis.

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